Synthesis and Characterization of 1-Chloro-1-oxophospholane: A Technical Guide

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Compound of Interest

Compound Name:	*Phospholane, 1-chloro-, 1-oxide*
CAS No.:	*30148-59-5*
Cat. No.:	*B3050974*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of 1-chloro-1-oxophospholane, a five-membered cyclic phosphonyl chloride. While direct literature on this specific molecule is sparse, this document outlines a plausible synthetic route and predicted characterization data based on established principles of organophosphorus chemistry and data from analogous compounds. This guide is intended to serve as a foundational resource for researchers interested in the synthesis and application of novel phospholane derivatives.

Introduction

Phospholane derivatives are a class of organophosphorus compounds that have garnered significant interest in various fields, including medicinal chemistry, catalysis, and materials science. The phosphorus-containing heterocyclic ring imparts unique chemical and physical properties, making them valuable building blocks in organic synthesis. 1-Chloro-1-oxophospholane, as a reactive cyclic phosphonyl chloride, is a precursor to a variety of functionalized phospholane oxides through nucleophilic substitution at the phosphorus center.

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This reactivity allows for the introduction of diverse functionalities, enabling the synthesis of novel compounds with potential biological activity or catalytic properties.

Synthesis of 1-Chloro-1-oxophospholane

A plausible and efficient method for the synthesis of 1-chloro-1-oxophospholane involves a two-step one-pot reaction starting from 1,4-butanediol and phosphorus trichloride, followed by in-situ oxidation. This approach is analogous to the well-documented synthesis of similar cyclic phosphorus compounds.

Proposed Reaction Scheme

The synthesis can be conceptualized in the following two stages:

- Cyclization: Reaction of 1,4-butanediol with phosphorus trichloride to form the intermediate 1-chloro-phospholane.
- Oxidation: Subsequent oxidation of the phosphite intermediate to the corresponding phosphonyl chloride.

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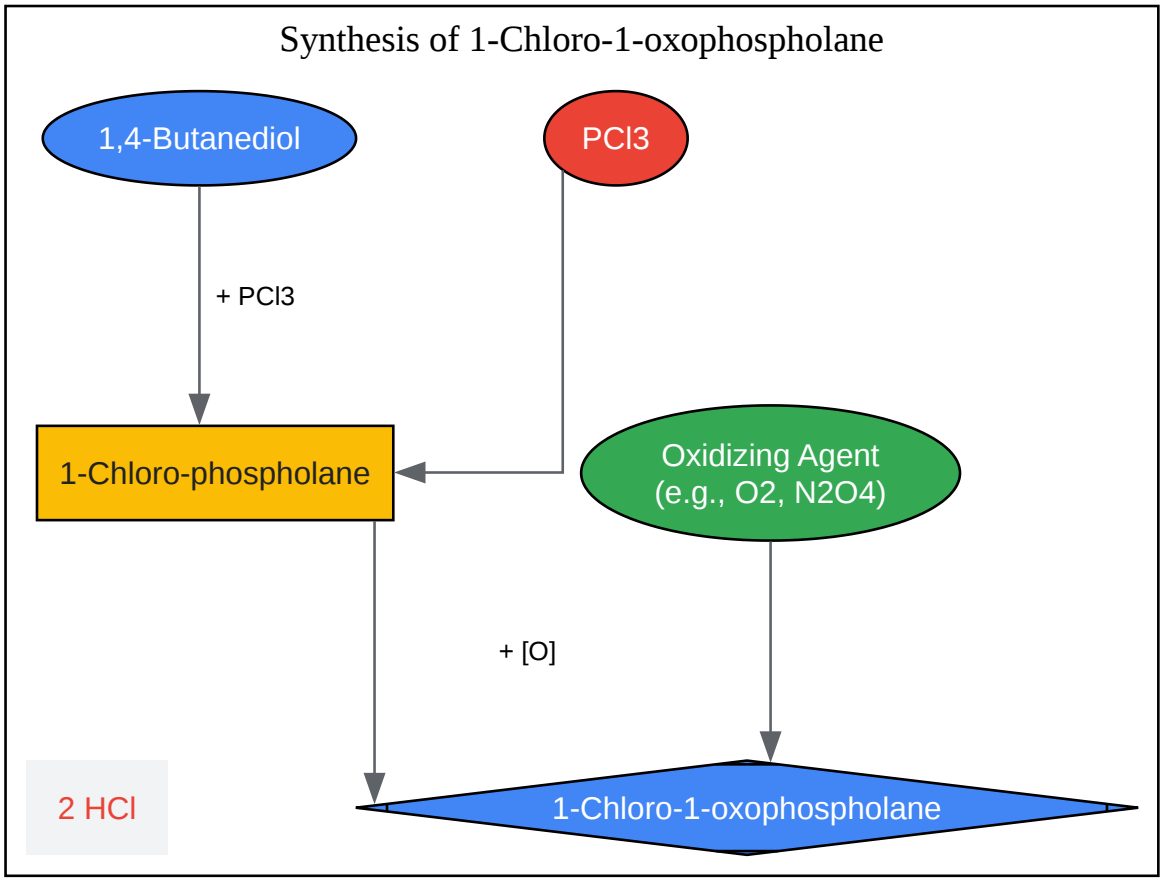

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Caption: Proposed synthetic pathway for 1-chloro-1-oxophospholane.

Experimental Protocol

Materials:

- 1,4-Butanediol (anhydrous)
- Phosphorus trichloride (PCl_3)
- Dry, inert solvent (e.g., dichloromethane, toluene)
- Oxidizing agent (e.g., dry oxygen gas, dinitrogen tetroxide)
- Inert gas (e.g., nitrogen, argon)

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Procedure:

- Reaction Setup: A three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a condenser, and an inlet for inert gas is dried in an oven and allowed to cool under a stream of inert gas.
- Cyclization:
  - A solution of 1,4-butanediol in the dry, inert solvent is charged into the flask.
  - The flask is cooled to 0 °C in an ice bath.
  - Phosphorus trichloride is added dropwise from the dropping funnel with vigorous stirring, maintaining the temperature below 5 °C. The reaction is exothermic and produces hydrogen chloride gas, which should be vented through a suitable trap.
  - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2-3 hours to ensure complete formation of the 1-chloro-phospholane intermediate.
- Oxidation:
  - The reaction mixture containing the intermediate is cooled again to 0 °C.
  - A stream of dry oxygen gas is bubbled through the solution, or another suitable oxidizing agent is added cautiously. This step is also exothermic and requires careful temperature control.
  - The oxidation is monitored by a suitable method (e.g., ^{31}P NMR) until the starting phosphite signal has disappeared.
- Work-up and Purification:
  - The solvent is removed under reduced pressure.
  - The crude product is purified by vacuum distillation to yield 1-chloro-1-oxophospholane as a colorless liquid.

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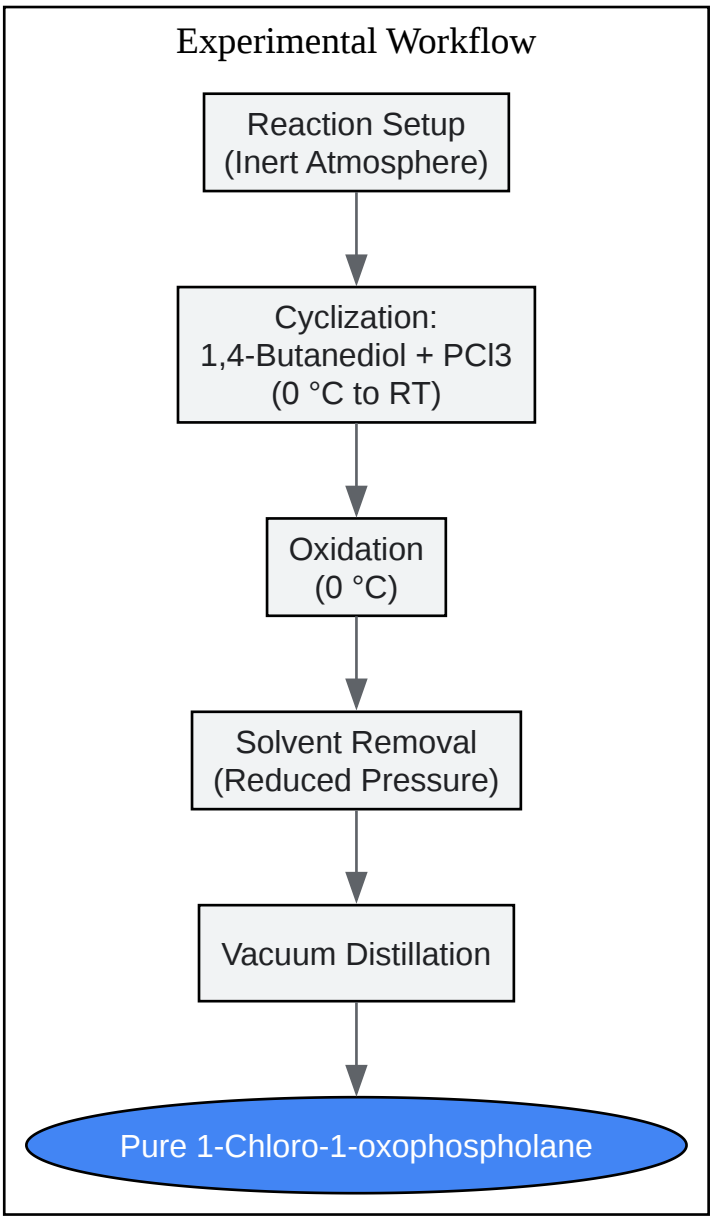

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Caption: General experimental workflow for the synthesis.

Characterization

The structure and purity of the synthesized 1-chloro-1-oxophospholane can be confirmed using a combination of spectroscopic techniques. The following tables summarize the predicted and expected data based on analogous structures.

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Spectroscopic Data

Technique	Expected Observations
^{31}P NMR	A singlet in the range of +40 to +60 ppm.
^{1}H NMR	Two multiplets corresponding to the methylene protons on the phospholane ring. The protons alpha to the phosphorus will be deshielded and show phosphorus-hydrogen coupling.
^{13}C NMR	Two signals for the two non-equivalent methylene carbons. Both carbons will exhibit coupling to the phosphorus atom.
Mass Spec.	Molecular ion peak (M^+) and a characteristic M+2 peak with an intensity ratio of approximately 3:1, confirming the presence of one chlorine atom.
Infrared (IR)	Strong absorption band for the P=O stretch (ν P=O) around 1250-1300 cm^{-1} and a characteristic absorption for the P-Cl stretch (ν P-Cl) around 500-600 cm^{-1}.

Tabulated Predicted Spectroscopic Data

Table 1: Predicted NMR Data (in $CDCl_3$)

Nucleus	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
^{31}P	~ +50	s	-	P
^{1}H	~ 4.0 - 4.2	m	-	$-CH_2-P$
~ 2.0 - 2.2	m	-	$-CH_2-CH_2-$	
^{13}C	~ 45 - 50	d	$^{1}J(P,C) \approx 90-100$	$-CH_2-P$
~ 25 - 30	d	$^{2}J(P,C) \approx 5-10$	$-CH_2-CH_2-$	

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Table 2: Predicted Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
140	~100	$[M]^+$ (with ^{35}Cl)
142	~33	$[M]^+$ (with ^{37}Cl)
105	Variable	$[M - Cl]^+$
79	Variable	$[POCl]^+$

Table 3: Predicted Infrared Spectroscopy Data

Wavenumber (cm^{-1})	Intensity	Vibrational Mode
~ 2950	Medium	C-H stretch
~ 1280	Strong	P=O stretch
~ 550	Medium-Strong	P-Cl stretch

Logical Relationships in Characterization

The characterization of 1-chloro-1-oxophospholane involves a logical workflow where each analytical technique provides complementary information to confirm the structure of the target molecule.

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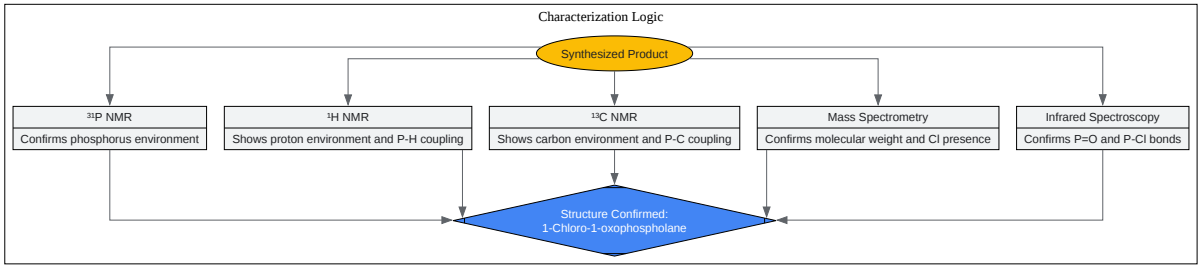

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Caption: Logical flow of spectroscopic analysis for structural confirmation.

Conclusion

This technical guide provides a foundational framework for the synthesis and characterization of 1-chloro-1-oxophospholane. The proposed synthetic route is based on well-established methodologies for analogous compounds and is expected to be a viable approach for obtaining the target molecule. The predicted characterization data serves as a benchmark for researchers to confirm the identity and purity of the synthesized product. The reactivity of the P-Cl bond in 1-chloro-1-oxophospholane opens up numerous possibilities for the development of novel phospholane-based compounds with potential applications in drug discovery and catalysis. Further research is warranted to explore the full potential of this versatile building block.

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